

Interpreting analytical data for "4-(aminomethyl)-N-methylbenzenesulfonamide"

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Compound of Interest

Compound Name: 4-(aminomethyl)-N-methylbenzenesulfonamide

Cat. No.: B008317

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Technical Support Center: 4-(aminomethyl)-N-methylbenzenesulfonamide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-(aminomethyl)-N-methylbenzenesulfonamide**. The information is presented in a user-friendly question-and-answer format to address common challenges encountered during experimentation.

Frequently Asked Questions (FAQs)

1. What is **4-(aminomethyl)-N-methylbenzenesulfonamide** and what are its potential applications?

4-(aminomethyl)-N-methylbenzenesulfonamide is a sulfonamide compound. While specific research on this exact molecule is limited, sulfonamides as a class are known for their wide range of biological activities. They are often investigated for their potential as antibacterial agents and as inhibitors of enzymes like carbonic anhydrase. Derivatives of benzenesulfonamide are also explored in cancer therapy research.

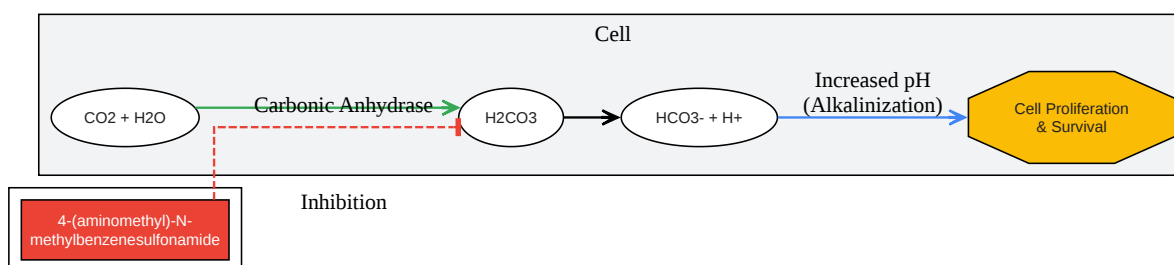
2. What are the typical analytical techniques used to characterize **4-(aminomethyl)-N-methylbenzenesulfonamide**?

Standard analytical techniques for the characterization of organic molecules like **4-(aminomethyl)-N-methylbenzenesulfonamide** include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To determine the chemical structure and connectivity of atoms.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess purity and quantify the compound.

3. Are there any known signaling pathways in which this compound is involved?

Specific signaling pathway involvement for **4-(aminomethyl)-N-methylbenzenesulfonamide** is not well-documented in publicly available literature. However, benzenesulfonamide derivatives have been studied for their role in various pathways. For instance, some sulfonamides are investigated as inhibitors of carbonic anhydrases, which are involved in pH regulation and can impact cancer cell survival. A hypothetical pathway illustrating this inhibitory action is provided below.



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Caption: Hypothetical signaling pathway showing inhibition of carbonic anhydrase.

Analytical Data Interpretation

This section provides expected analytical data for **4-(aminomethyl)-N-methylbenzenesulfonamide** based on the analysis of structurally similar compounds.

Table 1: Predicted ^1H NMR Data (in CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.8	Doublet	2H	Aromatic H (ortho to SO_2N)
~7.4	Doublet	2H	Aromatic H (ortho to CH_2NH_2)
~4.0	Singlet	2H	$-\text{CH}_2-$
~2.6	Singlet	3H	$\text{N}-\text{CH}_3$
~1.6	Broad Singlet	2H	$-\text{NH}_2$

Table 2: Predicted ^{13}C NMR Data (in CDCl_3)

Chemical Shift (δ) ppm	Assignment
~145	Aromatic C- SO_2
~140	Aromatic C- CH_2
~129	Aromatic CH
~127	Aromatic CH
~46	$-\text{CH}_2-$
~30	$\text{N}-\text{CH}_3$

Table 3: Predicted IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group
3400 - 3300	N-H Stretch (amine)
3050 - 3000	C-H Stretch (aromatic)
2950 - 2850	C-H Stretch (aliphatic)
1600 - 1450	C=C Stretch (aromatic)
1350 - 1300	S=O Asymmetric Stretch (sulfonamide)
1170 - 1150	S=O Symmetric Stretch (sulfonamide)

Table 4: Predicted Mass Spectrometry Data

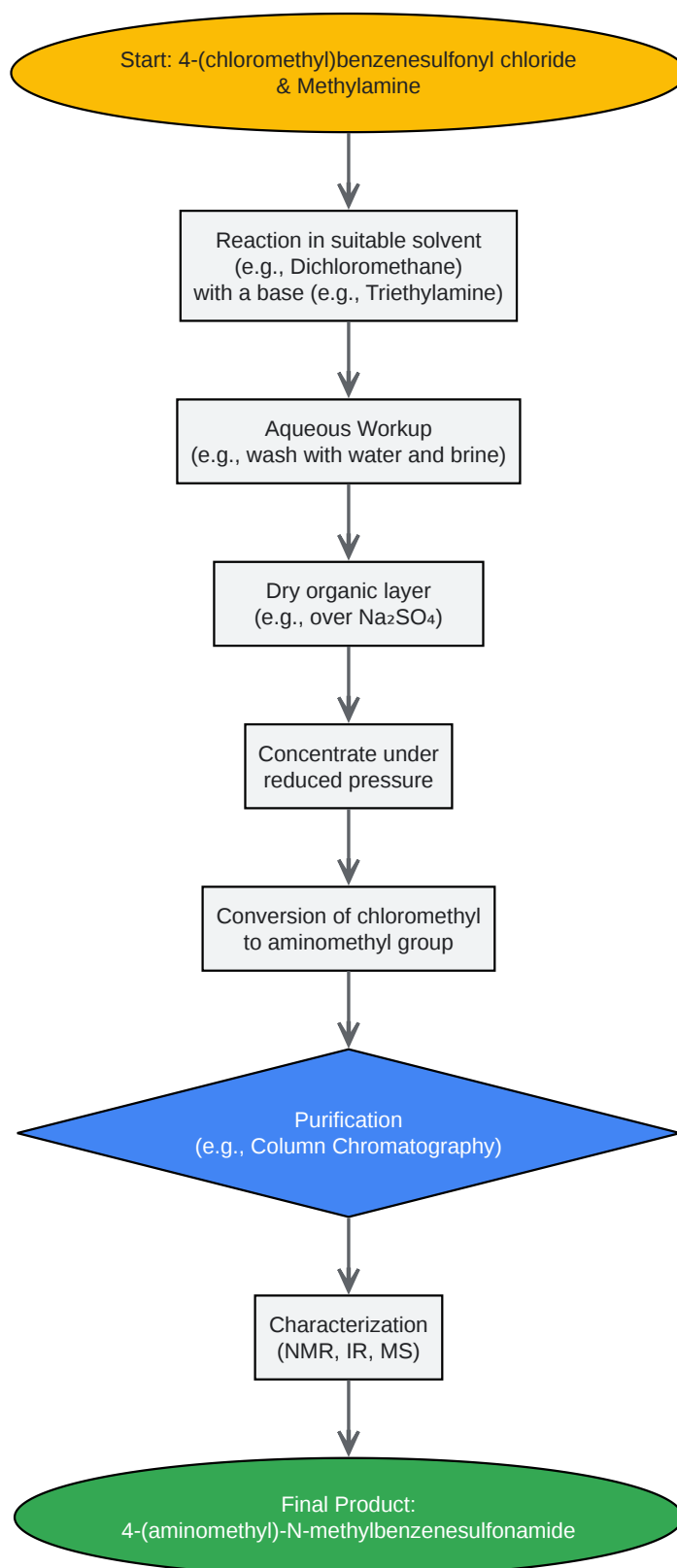
m/z	Assignment
200	[M] ⁺ (Molecular Ion)
106	[M - SO ₂ NCH ₃] ⁺
91	[C ₇ H ₇] ⁺

Experimental Protocols & Troubleshooting

This section details a general protocol for the synthesis of a sulfonamide, which can be adapted for **4-(aminomethyl)-N-methylbenzenesulfonamide**, and provides troubleshooting for common issues.

General Synthesis Protocol

The synthesis of N-substituted sulfonamides often involves the reaction of a sulfonyl chloride with an amine.



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Caption: General workflow for the synthesis of **4-(aminomethyl)-N-methylbenzenesulfonamide**.

Troubleshooting Guide

Issue 1: Low or No Product Yield

- Possible Cause: Incomplete reaction.
 - Solution: Monitor the reaction progress using Thin Layer Chromatography (TLC). Ensure the starting materials are pure and dry. The reaction may require longer reaction times or gentle heating.
- Possible Cause: Degradation of starting materials or product.
 - Solution: Ensure anhydrous conditions if reagents are moisture-sensitive. Perform the reaction under an inert atmosphere (e.g., nitrogen or argon).

Issue 2: Impure Product After Synthesis

- Possible Cause: Presence of unreacted starting materials.
 - Solution: Optimize the stoichiometry of the reactants. Improve the purification step, for instance, by using a different solvent system for column chromatography.^[1]
- Possible Cause: Formation of side products.
 - Solution: Adjust reaction conditions such as temperature and reaction time. The choice of base can also influence the formation of side products.

Issue 3: Difficulty in Product Purification

- Possible Cause: Product is co-eluting with impurities during column chromatography.
 - Solution: Systematically screen different solvent systems for TLC to find an optimal mobile phase for separation.^[1] A gradient elution in column chromatography might be necessary.
- Possible Cause: Product is insoluble in the chosen solvent system.

- Solution: Test the solubility of the crude product in various solvents before attempting column chromatography.

Issue 4: Inconsistent Analytical Data

- Possible Cause: Presence of residual solvent in the sample.
 - Solution: Dry the sample under high vacuum for an extended period. This can be confirmed by the absence of solvent peaks in the ^1H NMR spectrum.
- Possible Cause: Sample degradation.
 - Solution: Store the compound under appropriate conditions (cool, dry, and dark). Re-purify the sample if necessary.

For further assistance, please refer to the Safety Data Sheet (SDS) of the compound and related reagents.

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References

- 1. benchchem.com [benchchem.com]
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